

A Technical Guide to 2,5-Dibromopyridin-3-amine (CAS: 90902-84-4)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,5-Dibromopyridin-3-amine

Cat. No.: B1286601

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2,5-Dibromopyridin-3-amine**, a key heterocyclic building block. It details the compound's chemical and physical properties, safety and handling protocols, and its significant applications in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.

Chemical Identity and Properties

2,5-Dibromopyridin-3-amine is a disubstituted pyridine derivative. Its unique structure, featuring two bromine atoms and an amino group, makes it a highly reactive and versatile intermediate for creating more complex molecules.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	90902-84-4[1][2][3][4][5][6]
IUPAC Name	2,5-dibromopyridin-3-amine[4]
Synonyms	3-Amino-2,5-dibromopyridine, 2,5-dibromo-3-pyridinamine, 2,5-dibromo-pyridin-3-ylamine[3][4][6]
Molecular Formula	C ₅ H ₄ Br ₂ N ₂ [1][3][4][6]
Molecular Weight	251.91 g/mol [1][4][6]
InChI Key	VHGBUYMPBFPXQM-UHFFFAOYSA-N[4]
Canonical SMILES	C1=C(C=NC(=C1N)Br)Br[4]

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	White to brown powder or solid.[1][6]	Chem-Impex, ChemicalBook
Melting Point	146 - 156 °C[1][6][7]	Chem-Impex, ChemicalBook
Boiling Point	325.0 ± 37.0 °C (Predicted)	ChemicalBook[6]
Density	2.147 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[6]
pKa	-0.56 ± 0.10 (Predicted)	ChemicalBook[6]
Solubility	Data for the specific compound is not readily available. A structurally similar compound, 2-Amino-5-bromopyridine, is soluble in DMSO, methanol, chloroform, and ethyl acetate, with slight solubility in water.[8]	BenchChem

Spectroscopic Data

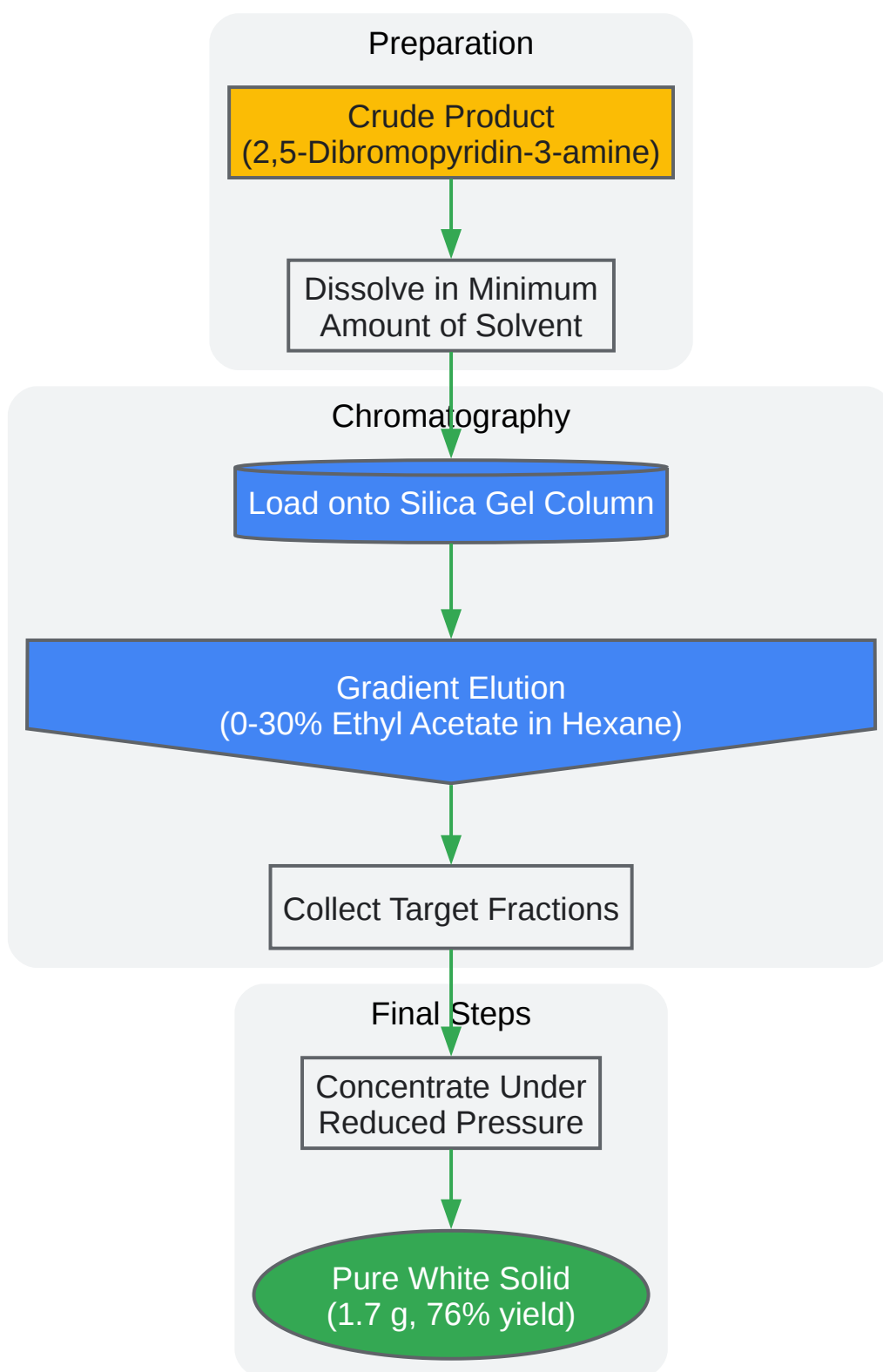
Detailed spectroscopic data is crucial for the identification and characterization of **2,5-Dibromopyridin-3-amine**.

Table 3: Mass Spectrometry Data

Technique	Result	Interpretation
Electrospray (ESI)	m/z 252	[M+H] ⁺

Synthesis and Purification

While various methods exist for the synthesis of brominated pyridines, a common final step involves purification to isolate the target compound with high purity.



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Caption: Purification workflow for **2,5-Dibromopyridin-3-amine**.

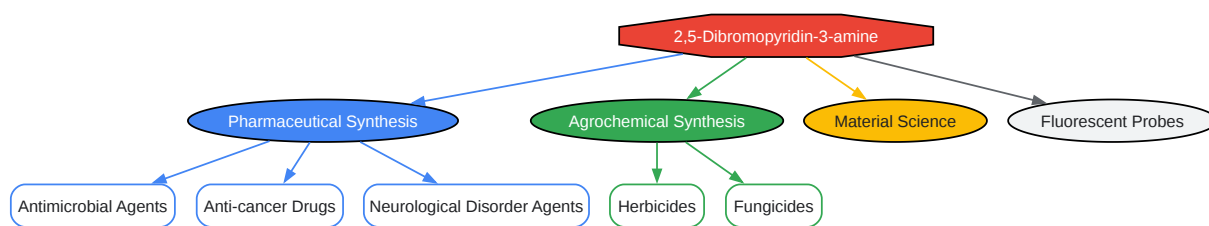
Experimental Protocol: Purification by Column Chromatography

This protocol describes the purification of crude **2,5-dibromopyridin-3-amine** to yield a pure, white solid product.^[6]

- **Preparation of the Crude Product:** The initial crude product is obtained from a preceding synthesis step.
- **Column Preparation:** A silica gel column is prepared using a slurry packing method with a hexane solvent system.
- **Loading:** The crude product is dissolved in a minimum amount of the initial elution solvent and carefully loaded onto the top of the silica gel column.
- **Elution:** The compound is eluted from the column using a gradient of 0-30% ethyl acetate in hexane. The polarity is gradually increased to move the target compound down the column.
- **Fraction Collection:** Fractions are collected and monitored, typically by thin-layer chromatography (TLC), to identify those containing the pure product.
- **Isolation:** The fractions containing the pure **2,5-dibromopyridin-3-amine** are combined.
- **Concentration:** The solvent is removed from the combined fractions under reduced pressure (e.g., using a rotary evaporator) to yield the final product as a white solid.^[6]

Key Applications and Reactions

2,5-Dibromopyridin-3-amine is a valuable intermediate due to its multiple reaction sites, which allow for selective functionalization.^[1] This makes it a sought-after precursor in several areas of chemical research and development.



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Caption: Key application areas of **2,5-Dibromopyridin-3-amine**.

- **Pharmaceutical Synthesis:** This compound is a crucial intermediate in the development of novel pharmaceuticals.[1] It serves as a scaffold for synthesizing various therapeutic agents, including those for treating neurological disorders, as well as antimicrobial and anti-cancer drugs.[1]
- **Agrochemical Sector:** In agriculture, it is used as a building block for creating effective herbicides, fungicides, and pesticides, which are vital for crop protection and improving yields.[1]
- **Material Science:** The unique chemical properties of **2,5-Dibromopyridin-3-amine** are being explored for the creation of new materials, such as specialized polymers and coatings.[1]
- **Fluorescent Probes:** The compound is also utilized in the development of fluorescent probes, which are essential tools for imaging applications in biological research.[1]

Safety and Handling

2,5-Dibromopyridin-3-amine is classified as toxic and can cause serious eye damage.[1][4] It is imperative to handle this chemical with appropriate safety precautions in a well-ventilated area or chemical fume hood.

Table 4: GHS Hazard Information

Category	Information
Pictogram	
Signal Word	Danger
Hazard Statements	H301: Toxic if swallowed.[4][6]H318: Causes serious eye damage.[4][6]
Precautionary Statements	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P280: Wear protective gloves/eye protection/face protection. [4]P301+P316: IF SWALLOWED: Get emergency medical help immediately.P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P405: Store locked up.P501: Dispose of contents/container in accordance with local regulations.

Handling Recommendations:

- Always use personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust and direct contact with skin and eyes.
- Ensure adequate ventilation.
- In case of accidental contact, rinse the affected area immediately with plenty of water and seek medical advice.[3]

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